

Personal protective equipment for handling (S,R,S)-AHPC-CO-cyclohexane-C2

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Compound of Interest

Compound Name: (S,R,S)-AHPC-CO-cyclohexane-C2

Cat. No.: B15541041

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Essential Safety and Handling Guide for (S,R,S)-AHPC-CO-cyclohexane-C2

(S,R,S)-AHPC-CO-cyclohexane-C2 is an E3 ligase ligand-linker conjugate developed for the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[1][2][3]} PROTACs are designed to harness the cell's natural protein disposal system to target and degrade specific proteins implicated in diseases like cancer.^{[4][5][6][7]} Due to its intended biological activity and classification as a potent compound, stringent safety protocols are imperative during handling, storage, and disposal to minimize exposure and ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

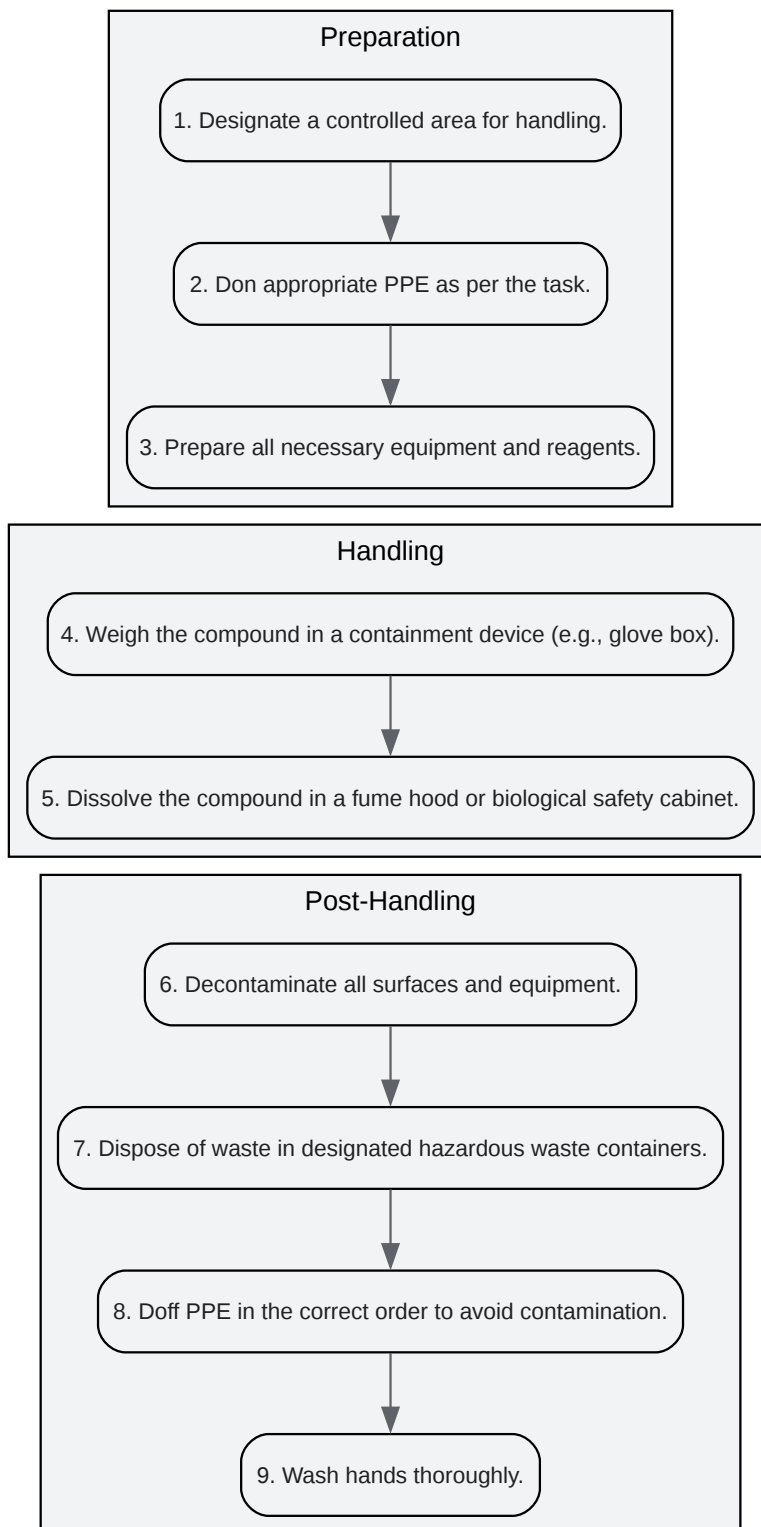
Given the potent nature of (S,R,S)-AHPC-CO-cyclohexane-C2, a comprehensive PPE strategy is essential. This includes protection for the body, face, hands, and respiratory system. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Required PPE	Occupational Exposure Band (OEB) Consideration
Low-Energy Operations (e.g., weighing, solution preparation in a contained environment)	- Disposable, low-linting coverall (e.g., Tyvek®) with integrated hood and shoe covers.[8] - Double nitrile gloves (outer pair with extended cuff). - Chemical splash goggles. - N95 respirator or higher (e.g., PAPR for higher quantities or longer durations).[9]	OEB 3-4
High-Energy Operations (e.g., sonication, vortexing, potential for aerosol generation)	- Impervious "bunny suit" coverall with integrated hood and shoe covers.[9] - Double nitrile gloves (outer pair with extended cuff). - Full-face shield over chemical splash goggles. - Powered Air-Purifying Respirator (PAPR) with an appropriate cartridge. [10][11]	OEB 4-5
General Laboratory Work (in a designated potent compound handling area)	- Disposable lab coat with knit cuffs. - Single pair of nitrile gloves. - Safety glasses with side shields.	OEB 2-3
Spill Cleanup	- Chemical-resistant, disposable coverall. - Double nitrile gloves. - Chemical splash goggles and a face shield. - Appropriate respirator (minimum N95, may require PAPR depending on spill size).	OEB 4-5

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **(S,R,S)-AHPC-CO-cyclohexane-C2** is crucial to prevent contamination and exposure. The following workflow outlines the key steps for safe handling.

Figure 1: Safe Handling Workflow for (S,R,S)-AHPC-CO-cyclohexane-C2



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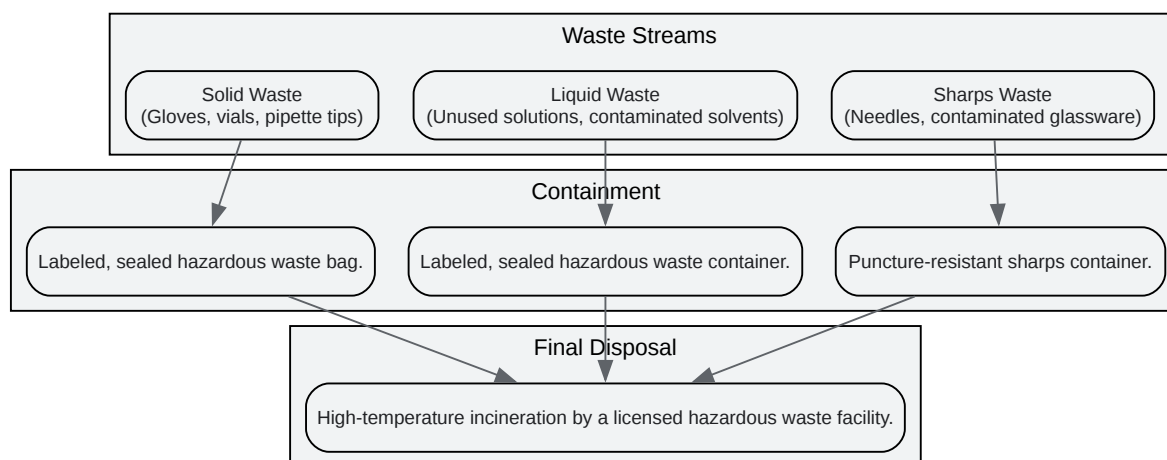
Solution Preparation (Example): For preparing a stock solution, the following steps should be followed inside a certified chemical fume hood or a biological safety cabinet:

- Pre-Weighing: Tare a clean, dry vial on an analytical balance within a containment enclosure.
- Weighing: Carefully add the desired amount of **(S,R,S)-AHPC-CO-cyclohexane-C2** to the vial.
- Solvent Addition: Add the appropriate solvent (e.g., DMSO) dropwise to the vial.^{[12][13][14]}
- Dissolution: Gently swirl the vial to dissolve the compound. If necessary, use a sonicator, ensuring the vial is securely capped.^{[12][13][14]}
- Storage: Store the stock solution at -20°C or -80°C for long-term stability.^[12]

Disposal Plan

Proper disposal of **(S,R,S)-AHPC-CO-cyclohexane-C2** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

Figure 2: Disposal Pathway for (S,R,S)-AHPC-CO-cyclohexane-C2 Waste



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Figure 2: Disposal Pathway for (S,R,S)-AHPC-CO-cyclohexane-C2 Waste

All waste generated from handling (S,R,S)-AHPC-CO-cyclohexane-C2 should be treated as hazardous chemical waste and disposed of in accordance with institutional, local, and national regulations.^[15]

Emergency Procedures: Spill and Exposure Management

Immediate and appropriate action is crucial in the event of a spill or personal exposure.

Spill Size	Procedure
Small Spill (<5 mL or <5 g)	1. Alert others in the area. 2. Don appropriate PPE from a cytotoxic spill kit. ^[16] 3. For liquid spills, cover with an absorbent pad. For powder spills, gently cover with a damp absorbent pad to avoid aerosolization. ^[17] 4. Working from the outside in, clean the area with a decontaminating solution. 5. Place all contaminated materials in a designated hazardous waste bag. 6. Clean the area again with detergent and then water. ^[17]
Large Spill (>5 mL or >5 g)	1. Evacuate the immediate area. 2. Alert laboratory personnel and the institutional safety office. 3. Restrict access to the area. 4. Only trained personnel with appropriate PPE, including a PAPR, should perform the cleanup. ^[17]

Exposure Route	Immediate Action
Skin Contact	1. Immediately remove contaminated clothing. 2. Wash the affected area with copious amounts of soap and water for at least 15 minutes.[16] 3. Seek immediate medical attention.
Eye Contact	1. Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[16] 2. Seek immediate medical attention.
Inhalation	1. Move to fresh air immediately. 2. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse the mouth with water. 3. Seek immediate medical attention.

By adhering to these stringent safety and handling protocols, researchers can minimize the risks associated with the potent compound **(S,R,S)-AHPC-CO-cyclohexane-C2** and ensure a safe laboratory environment.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. drugtargetreview.com [drugtargetreview.com]
- 5. PROTACS - the body's own garbage disposal against cancer - Cfm Oskar Tropitzsch GmbH [cfmot.de]

- 6. PROTACs: “Disposal” as Therapy | Aktuelles aus der Goethe-Universität Frankfurt [aktuelles.uni-frankfurt.de]
- 7. Proteolysis targeting chimera - Wikipedia [en.wikipedia.org]
- 8. DuPont E-Guide Explains How to Protect Workers From the Risk of Highly Potent Pharmaceutical Ingredients [dupont.co.uk]
- 9. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 10. aiha.org [aiha.org]
- 11. Freund-Vector’s Approach to Safely Processing Potent Compounds - Freund [freundglobal.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. medchemexpress.com [medchemexpress.com]
- 15. Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs | Occupational Safety and Health Administration [osha.gov]
- 16. england.nhs.uk [england.nhs.uk]
- 17. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
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